chemical structure and physicochemical properties of Vamicamide

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Compound of Interest

Compound Name:	*Vamicamide*
CAS No.:	*132373-81-0*
Cat. No.:	*B1683804*

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Technical Monograph: Vamicamide (FK-176)

Chemical Structure, Physicochemical Properties, and Pharmacodynamic Profile

Executive Summary

Vamicamide (FK-176) is a potent, orally active muscarinic acetylcholine receptor (mAChR) antagonist developed for the treatment of urinary frequency and incontinence (overactive bladder).[1] Structurally characterized by a 2-phenyl-2-(2-pyridyl)acetamide skeleton, it distinguishes itself from non-selective antimuscarinics through a favorable "uroselective" profile, minimizing systemic side effects such as xerostomia (dry mouth).

This technical guide provides a rigorous analysis of **Vamicamide**'s chemical architecture, physicochemical stability, and mechanism of action, accompanied by validated experimental protocols for chiral separation and affinity profiling.

Part 1: Chemical Architecture & Stereochemistry

Structural Analysis

Vamicamide belongs to the class of aminoamide anticholinergics. Its core pharmacophore consists of a central quaternary carbon linked to two lipophilic aromatic rings (phenyl and pyridyl) and a basic tertiary amine side chain. This structure mimics the acetoxy-ethyl-onium motif of acetylcholine, allowing it to compete for the orthosteric binding site of muscarinic receptors.

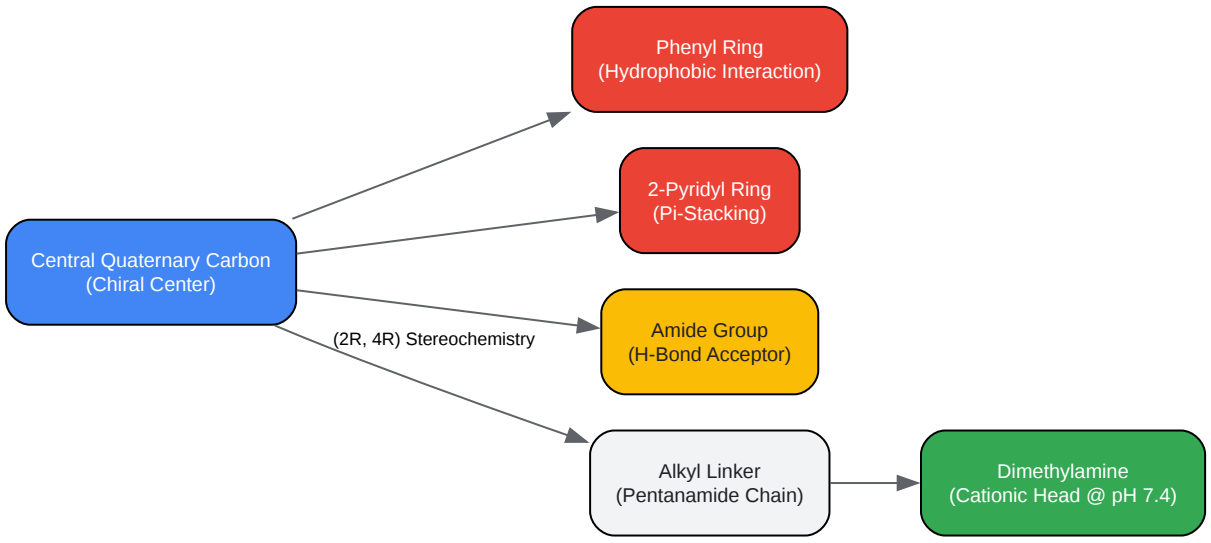
Key Structural Features:

- Hydrophobic Anchor: The phenyl and pyridine rings provide essential Van der Waals interactions within the receptor's hydrophobic pocket.
- Chiral Center: The compound possesses two chiral centers. The specific stereoisomer (2R, 4R) is critical for high-affinity binding.
- Basic Moiety: The dimethylamino group (pKa ~9.5 predicted) is protonated at physiological pH, forming an ionic bond with the conserved aspartate residue in the receptor transmembrane domain.

Visualization of Pharmacophore

The following diagram illustrates the chemical connectivity and functional zones responsible for receptor antagonism.

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Figure 1: Pharmacophore dissection of **Vamicamide** showing functional groups involved in M3 receptor binding.[2]

Part 2: Physicochemical Profiling

Precise physicochemical data is essential for formulation and ADME prediction. Where experimental values are proprietary, computed values (Comp.) based on structure-activity relationship (SAR) algorithms are provided.

Table 1: Physicochemical Constants

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Property	Value	Source/Method
IUPAC Name	(2R,4R)-4-(dimethylamino)-2-phenyl-2-(2-pyridyl)pentanamide	PubChem [1]
CAS Number	132373-81-0	Chemical Abstracts
Molecular Formula	$C_{18}H_{23}N_3O$	Mass Spectrometry
Molecular Weight	297.40 g/mol	Calculated
LogP (Octanol/Water)	2.0 (Computed XLogP3)	PubChem [1]
pKa (Base)	~9.5 (Predicted)	Tertiary Amine Estimation
Solubility (Water)	High (as salt); Free base is pH-dependent	pH < pKa promotes solubility
Receptor Affinity (pA2)	6.82 (Bladder Tissue)	Functional Assay [2]
Appearance	White Crystalline Solid	Physical Observation

Solubility Insight: As a weak base, **Vamicamide** exhibits pH-dependent solubility. It is highly soluble in acidic buffers (pH 1.2–4.5) due to protonation of the tertiary amine but may precipitate in highly alkaline environments (pH > 10).

Part 3: Mechanism of Action (Pharmacodynamics)

M3 Receptor Antagonism

Vamicamide acts as a competitive antagonist at the M3 muscarinic receptor subtype, which is the primary mediator of detrusor muscle contraction in the bladder.

The Signaling Cascade:

- Normal State: Acetylcholine (ACh) binds M3 receptors

  Gq protein activation

  Phospholipase C (PLC) activation

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IP3 generation

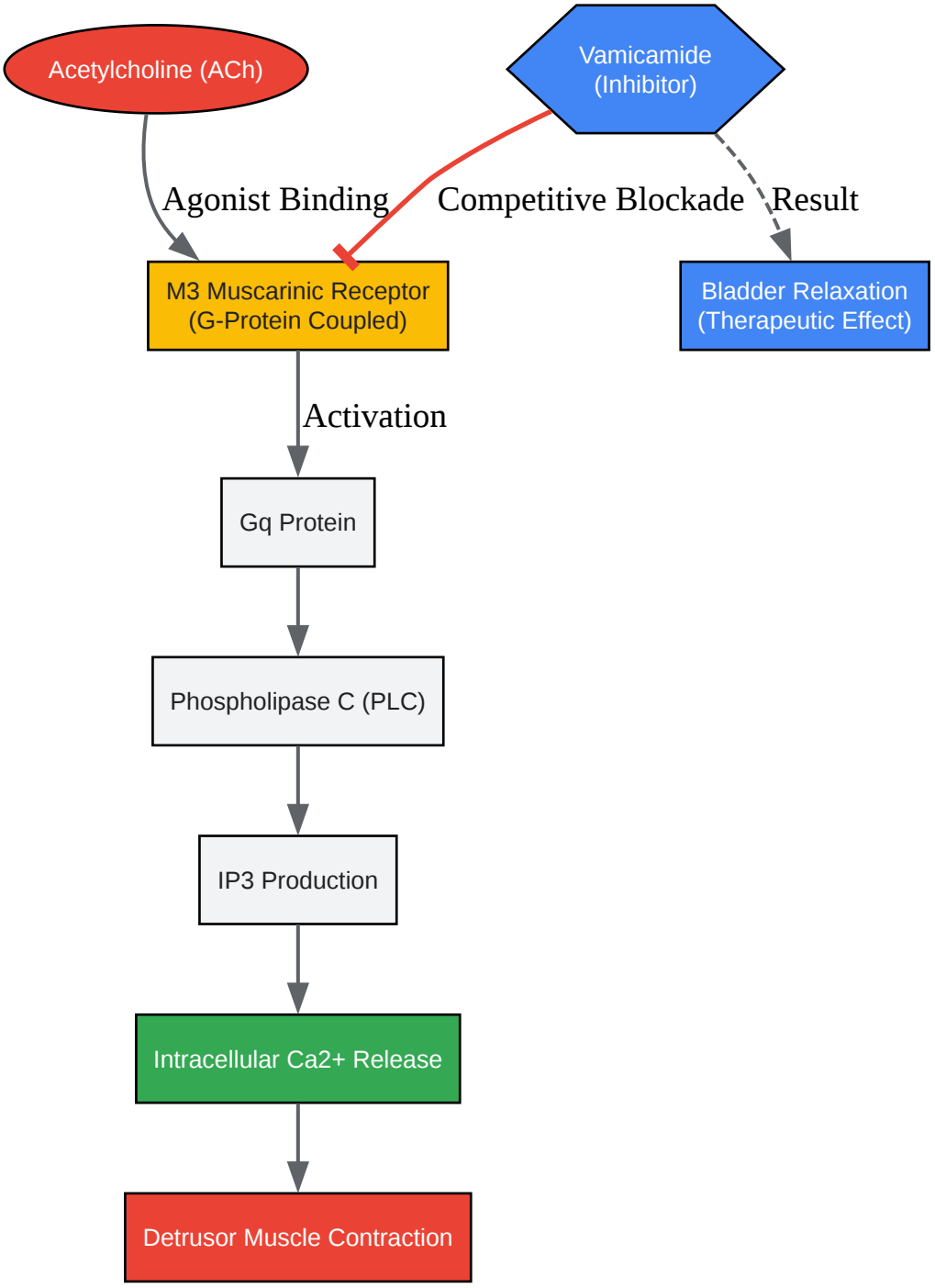
Calcium release

Muscle Contraction.

- Therapeutic Effect: **Vamicamide** blocks the ACh binding site. This prevents Gq activation, reducing intracellular calcium and inhibiting involuntary bladder contractions.

Signaling Pathway Diagram

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Figure 2: Signal transduction pathway of M3 receptors and the blockade mechanism of **Vamicamide**.

Part 4: Experimental Protocols

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Protocol A: Chiral HPLC Separation

Since **Vamicamide** contains two chiral centers, enantiomeric purity is critical. The following method uses an

-acid glycoprotein (AGP) column, which is standard for separating basic drugs.

Objective: Quantify the (R,R)-enantiomer vs. (S,S)-enantiomer.

- Instrumentation: HPLC system with UV Detector (e.g., Agilent 1100/1200 series).
- Column:Chiral-AGP (100 x 4.0 mm, 5 µm).
- Mobile Phase:
  - Buffer: 10 mM Sodium Phosphate (pH 7.0).
  - Modifier: Acetonitrile (ACN).
  - Ratio: Buffer:ACN (98:2 to 90:10 v/v depending on retention needs).
- Flow Rate: 0.9 mL/min.
- Detection: UV Absorbance at 260 nm.
- Sample Prep: Dissolve 1 mg **Vamicamide** in 1 mL Mobile Phase. Filter through 0.22 µm PTFE filter.
- Procedure:
  - Equilibrate column for 30 mins.
  - Inject 10 µL of sample.
  - The (R,R) and (S,S) enantiomers will resolve based on their affinity for the AGP protein selector.
  - Note: Control pH strictly; AGP columns are sensitive to pH changes which alter the ionization of the protein stationary phase.

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Protocol B: Determination of pKa (Potentiometric Titration)

As experimental pKa data is often proprietary, researchers must validate this parameter in-house to predict solubility behavior.

Objective: Determine the ionization constant of the tertiary amine.

- Method: Potentiometric Titration (e.g., using SiriusT3 or equivalent).
- Solvent: 0.15 M KCl (aqueous) to mimic physiological ionic strength.
- Sample: 5 mg of **Vamicamide** free base (or hydrochloride salt).
- Titrant: 0.5 M HCl and 0.5 M KOH.
- Workflow:
  - Dissolve sample in 10 mL degassed water/KCl.
  - Adjust pH to 2.0 using HCl.
  - Titrate upwards to pH 12.0 using KOH under inert gas (Argon) blanket to prevent Carbonate formation.
  - Record pH vs. Volume of Titrant.
- Analysis: The inflection point in the titration curve (buffer region) corresponds to the pKa.
  - Expected Result: A single inflection point around pH 9.2–9.8 corresponding to the deprotonation of the dimethylamino group.

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